Application Notes and Protocols for Ceretec™ SPECT Scan Procedure

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Compound of Interest

Compound Name: *Ceretec*

Cat. No.: *B1204290*

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These application notes provide a detailed, step-by-step guide to the **Ceretec**™ (Technetium Tc99m Exametazime) SPECT scan procedure. The protocols cover radiolabeling, quality control, and image acquisition for both cerebral perfusion and labeled leukocyte imaging.

I. Principle and Applications

Ceretec™ is a radiopharmaceutical agent used for diagnostic imaging with Single Photon Emission Computed Tomography (SPECT). When labeled with Technetium-99m (Tc99m), the resulting lipophilic complex, Tc99m exametazime, is able to cross the blood-brain barrier.[1][2] Its distribution in the brain is proportional to regional cerebral blood flow, making it a valuable tool for the evaluation of cerebrovascular diseases, dementia, and epilepsy.[2][3]

Ceretec™ can also be used to label autologous white blood cells (leukocytes) in vitro.[4] These radiolabeled leukocytes are then reinjected into the patient to localize sites of infection or inflammation.[1]

II. Experimental Protocols

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A. Radiolabeling of Ceretec™ for Brain Perfusion SPECT

This protocol describes the reconstitution of the **Ceretec**™ kit with sodium pertechnetate Tc99m for cerebral perfusion imaging. A cobalt stabilizer solution may be used to extend the post-reconstitution stability of the product.

Materials:

- **Ceretec**™ kit (lyophilized exametazime)
- Sterile, non-pyrogenic sodium pertechnetate Tc99m eluate
- Preservative-free, non-bacteriostatic 0.9% sodium chloride for injection
- Cobalt stabilizer solution (if required)
- Shielded vial
- Sterile syringes and needles
- Dose calibrator

Procedure:

- Visually inspect the **Ceretec**™ vial for any damage or defects.
- Place the **Ceretec**™ vial in a shielded container.[5]
- Using a sterile syringe, add 5 mL of sodium pertechnetate Tc99m eluate (containing up to 2000 MBq or 54 mCi) to the vial.[6][7] Before withdrawing the syringe, withdraw an equal volume of gas to normalize the pressure.[5]
- Gently invert the vial for 10 seconds to ensure complete dissolution.[5]
- If using the cobalt stabilizer, add 2 mL of the cobalt stabilizer solution to the vial between 1 and 5 minutes after reconstitution. Shake for 10 seconds.[6][7]
- Visually inspect the reconstituted solution for particulate matter and discoloration before administration.[6][7]

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- Measure the patient dose using a dose calibrator immediately prior to injection.[6][7]
- The unstabilized preparation should be used within 30 minutes of reconstitution.[8] The stabilized preparation can be used within 4 hours.[5][8]

B. Radiolabeling of Autologous Leukocytes with Ceretec™

This protocol outlines the procedure for isolating and radiolabeling a patient's white blood cells with Tc99m exametazime.

Materials:

- 60 mL syringes with 19G needles
- Acid Citrate Dextrose (ACD) solution
- Reconstituted Tc99m exametazime (prepared as in section II.A, without cobalt stabilizer)
- Sterile centrifuge tubes
- Sodium Chloride Injection, USP (0.9%)
- Sedimentation agent

Procedure:

- Draw approximately 40-80 mL of whole blood from the patient into a syringe containing ACD solution.[4]
- Gently mix the blood and allow the red blood cells to sediment.
- Separate the leukocyte-rich plasma and centrifuge to obtain a white blood cell (WBC) pellet.
- Wash the WBC pellet with 0.9% sodium chloride to remove any remaining plasma proteins and sedimentation agent.

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- Add the reconstituted Tc99m exametazime to the WBC pellet and incubate. The labeling process should be completed within 30 minutes of **Ceretec** reconstitution.[6]
- After incubation, wash the labeled WBCs to remove any unbound Tc99m exametazime.
- Resuspend the labeled WBCs in plasma-poor platelet-rich plasma (LPP) or saline for reinjection.
- The labeled leukocyte suspension should be administered as soon as possible, preferably within 1-2 hours after labeling.[6]

III. Quality Control

Radiochemical purity of the prepared Tc99m exametazime injection must be determined before administration to a patient. A radiochemical purity of greater than 80% is required for product acceptance.[5][8] Three potential radiochemical impurities may be present: a secondary Tc99m exametazime complex, free pertechnetate, and reduced-hydrolyzed Tc99m.[2][5] A combination of chromatographic systems is necessary for the complete analysis.[2][5][8] The entire quality control procedure should be started within 2 minutes of reconstitution and takes approximately 15 minutes.[5][6]

Parameter	System 1	System 2	System 3
Stationary Phase	SA ITLC	SA ITLC	Whatman No. 1 Paper
Mobile Phase	MEK (butanone)	0.9% Sodium Chloride	50% Acetonitrile
Analyte Migration	Lipophilic Tc99m exametazime complex and pertechnetate migrate (Rf 0.8-1.0). Secondary complex and reduced-hydrolyzed-Tc remain at the origin.	Pertechnetate migrates (Rf 0.8-1.0). Lipophilic complex, secondary complex, and reduced-hydrolyzed-Tc remain at the origin.	Lipophilic and secondary complexes migrate. Reduced-hydrolyzed-Tc and pertechnetate remain at the origin.

IV. Patient Preparation and Dose Administration

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Patient Preparation:

- For brain perfusion scans, the patient should rest in a quiet, dimly lit room for at least 15-20 minutes prior to injection to minimize sensory input that could alter cerebral blood flow.[9][10][11] The patient should not speak or read during this time.[12][13]
- An intravenous cannula should be placed at least 10 minutes before injection.[12]
- Patients should be well-hydrated and encouraged to void frequently after the scan to minimize radiation dose to the bladder.[6]
- For leukocyte scans, no specific patient preparation is required.[10]

Dose Administration:

Indication	Adult Dose (70 kg)	Pediatric Dose
Brain Perfusion SPECT	**370-1110 MBq (10-30 mCi)**	**11.1 MBq/kg (0.3 mCi/kg); minimum 185 MBq (5 mCi)**

| Leukocyte SPECT | 185-370 MBq (5-10 mCi) | 7.4 MBq/kg (0.2 mCi/kg); minimum 74 MBq (2 mCi) |

Doses should be administered via intravenous injection.[7][14]

V. Image Acquisition

Imaging Equipment:

- A single or multi-detector SPECT gamma camera equipped with a high-resolution collimator is recommended.[12]

Imaging Protocols:

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Parameter	Brain Perfusion SPECT	Labeled Leukocyte SPECT
Dynamic Imaging	0-10 minutes post-injection	0-60 minutes post-injection to assess lung clearance and cell migration.[7]
Static Planar Imaging	15 minutes to 6 hours post-injection.[5][8] A 90-minute delay is often optimal.[12]	0.5-1.5 hours, 2-4 hours, and if necessary, 18-24 hours post-administration.[7]
SPECT Acquisition	Commence approximately 30-90 minutes post-injection.[7] Total scan time is typically 20-30 minutes.[15]	Can be performed in addition to planar imaging.

VI. Experimental Workflow and Signaling Pathways

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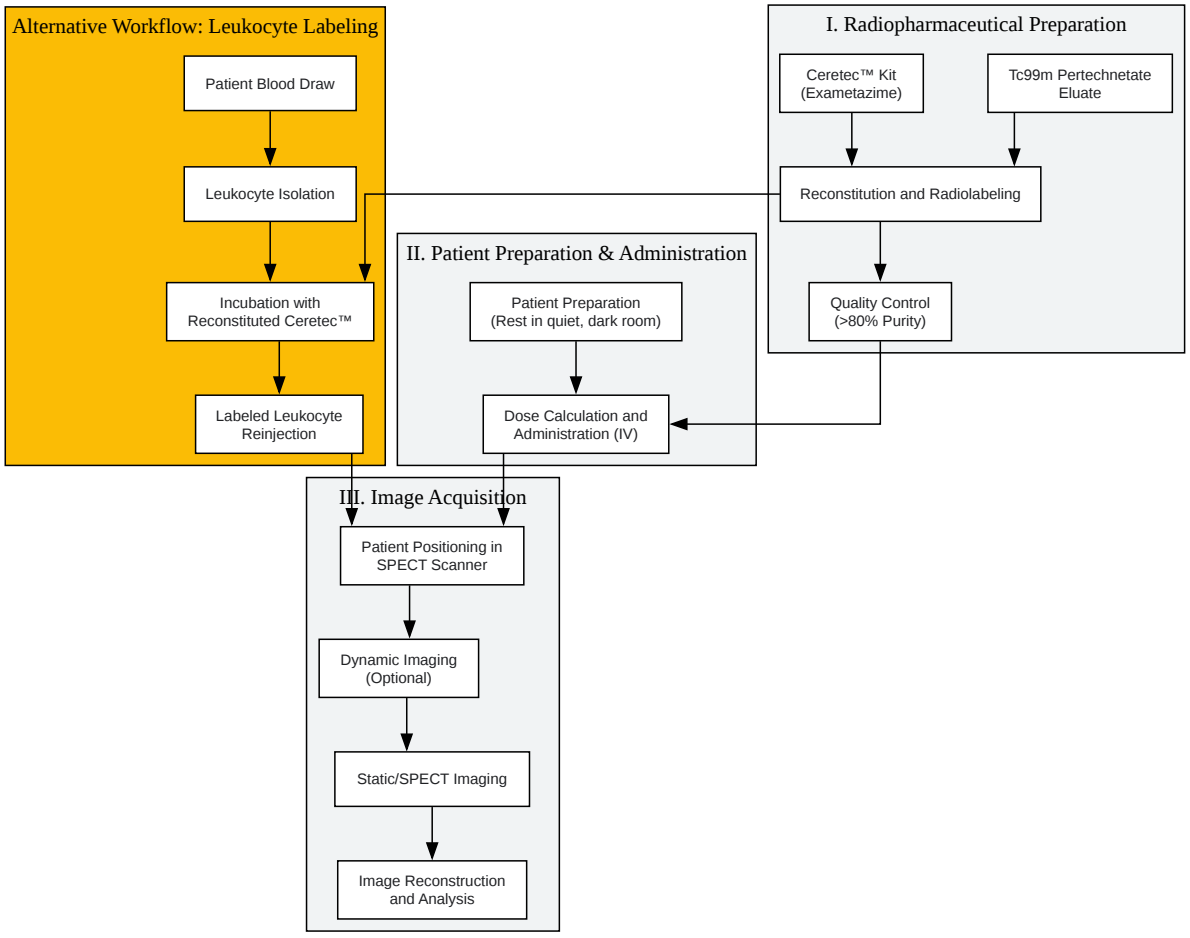

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Caption: Workflow of the **Ceretec**™ SPECT scan procedure.

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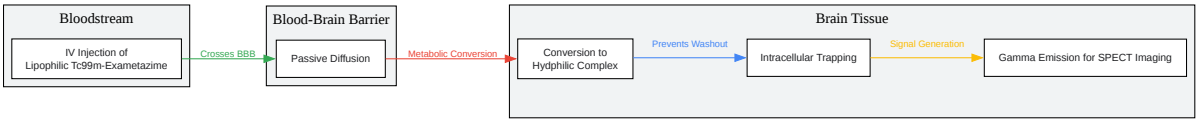

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Caption: Mechanism of **Ceretec™** uptake and retention in the brain.

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References

- 1. preparatomtaler.blob.core.windows.net [preparatomtaler.blob.core.windows.net]
- 2. medicines.org.uk [medicines.org.uk]
- 3. HM-PAO (CERETEC) SPECT brain scanning in the diagnosis of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Ceretec Scan: 7 Key Steps & Info - Liv Hospital [int.livhospital.com]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. These highlights do not include all the information needed to use CERETEC safely and effectively. See full prescribing information for CERETEC. CERETEC (kit for the preparation of technetium Tc 99m exametazime injection) for intravenous use.Initial U.S. Approval: 1988 [dailymed.nlm.nih.gov]
- 7. drugs.com [drugs.com]
- 8. gehealthcare.com [gehealthcare.com]
- 9. Cerebral Perfusion (Ceretec) Scan [snig.com.au]
- 10. radiologysa.com.au [radiologysa.com.au]

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- 11. radiology.unm.edu [radiology.unm.edu]
- 12. tech.snmjournals.org [tech.snmjournals.org]
- 13. RACGP - Cerebral perfusion (SPECT) studies [racgp.org.au]
- 14. snmmi.org [snmmi.org]
- 15. nucleanord.fr [nucleanord.fr]
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